

Application of EPZ030456 in High-Throughput Screening for PRMT6 Inhibitors

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Compound of Interest

Compound Name: EPZ030456

Cat. No.: B15585474

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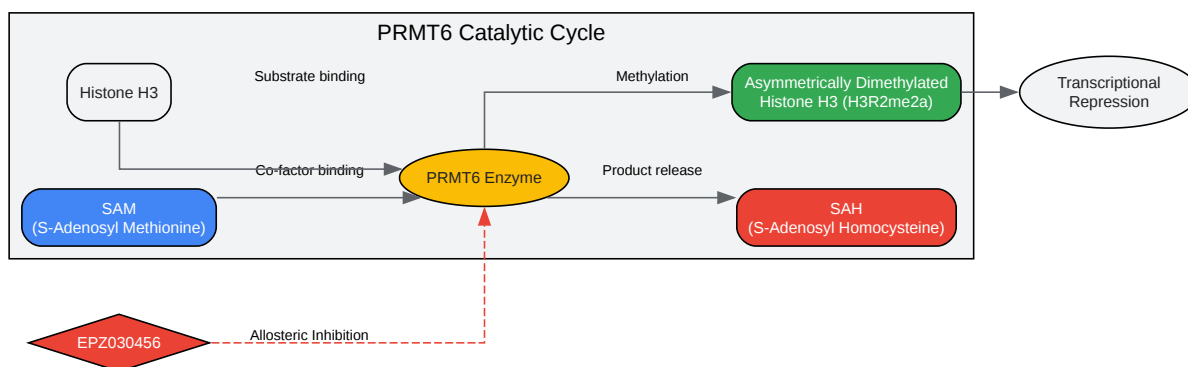
Introduction

EPZ030456 is a potent and selective inhibitor of Protein Arginine Methyltransferase 6 (PRMT6). Its allosteric and time-dependent mechanism of action makes it a valuable tool for studying the biological functions of PRMT6 and for identifying novel inhibitors through high-throughput screening (HTS). PRMT6 is a key enzyme that catalyzes the asymmetric dimethylation of arginine residues on histone and non-histone proteins, playing a crucial role in transcriptional regulation, DNA repair, and other cellular processes. Dysregulation of PRMT6 activity has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.

This document provides detailed application notes and protocols for the use of **EPZ030456** in HTS campaigns to discover and characterize new PRMT6 inhibitors.

Signaling Pathway of PRMT6 and Point of Intervention by EPZ030456

The diagram below illustrates the catalytic role of PRMT6 in methylating histone H3 at arginine 2 (H3R2) and how **EPZ030456** interferes with this process.



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PRMT6 catalytic cycle and inhibition by **EPZ030456**.

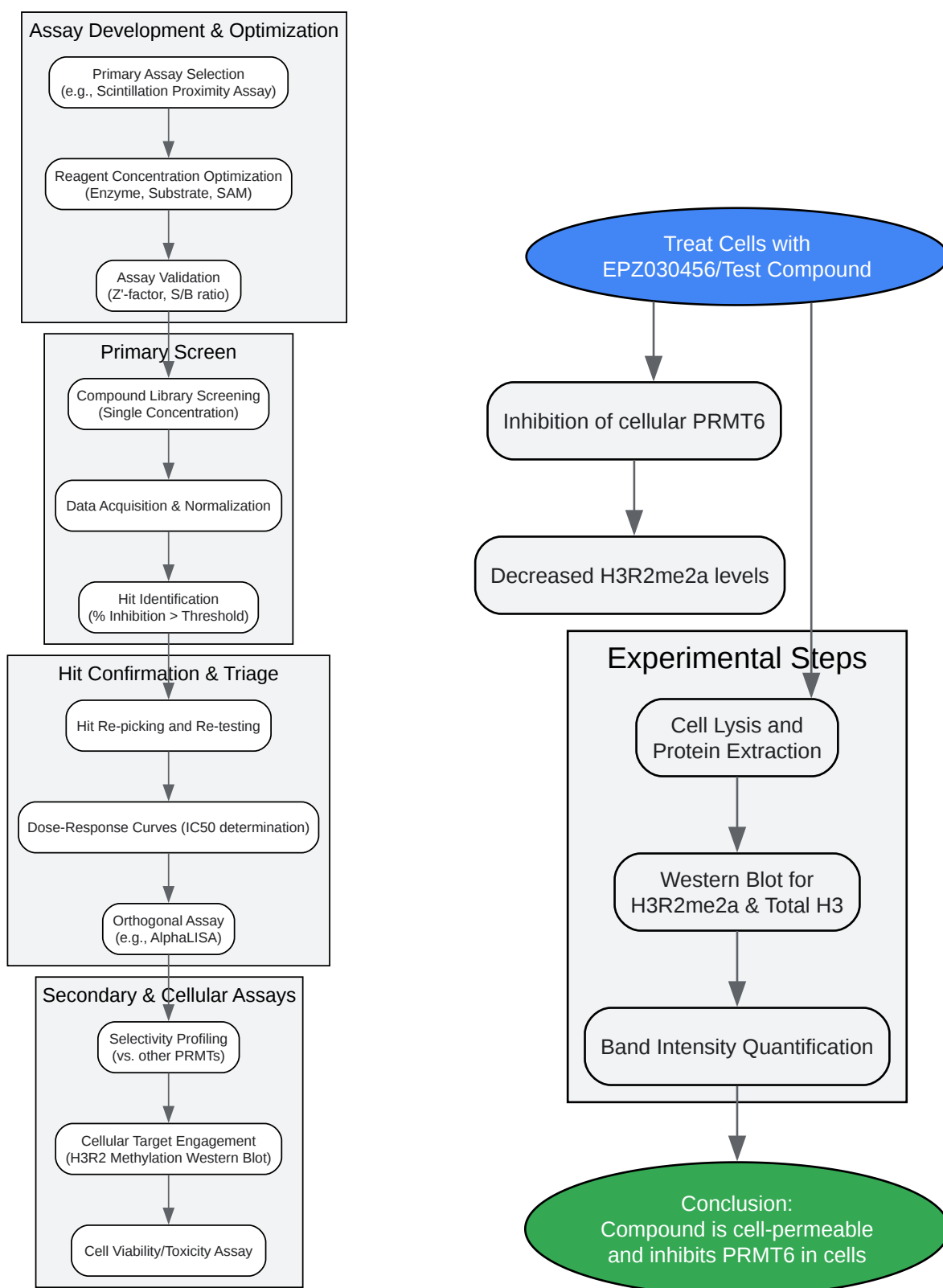
Quantitative Data

The following table summarizes the inhibitory activity of **EPZ030456** and a related, well-characterized PRMT6 inhibitor, EPZ020411. This data is crucial for establishing assay parameters and for comparing the potency of newly identified compounds.

Compound	Target	Assay Type	IC50	Notes
EPZ030456 (as (R)-2)	PRMT6	Biochemical	77 ± 6 nM	A potent, selective, and cell-active allosteric inhibitor.[1]
EPZ030456 (as (R)-2)	PRMT6	Cellular (H3R2me2a)	0.9 ± 0.1 µM	Measured in HEK293T cells. [1]
EPZ030456 (as (R)-2)	PRMT6	Cellular (H4R3me2a)	0.6 ± 0.1 µM	Measured in HEK293T cells. [1]
EPZ020411	PRMT6	Biochemical	10 nM	A selective inhibitor with >10-fold selectivity over PRMT1 and PRMT8.[2][3]
EPZ020411	PRMT6	Cellular (H3R2me2a)	0.637 ± 0.241 µM	Measured in A375 cells.[4]
(S)-2 (inactive enantiomer of EPZ030456)	PRMT6	Biochemical	> 100 µM	Demonstrates stereospecificity of inhibition.[5]

High-Throughput Screening (HTS) Workflow

This workflow outlines the key stages of an HTS campaign to identify novel PRMT6 inhibitors, using **EPZ030456** as a positive control.



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References

- 1. A First-in-Class, Highly Selective and Cell-Active Allosteric Inhibitor of Protein Arginine Methyltransferase 6 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [bio-rad-antibodies.com](https://www.bio-rad-antibodies.com) [[bio-rad-antibodies.com](https://www.bio-rad-antibodies.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. Discovery of a First-in-Class Protein Arginine Methyltransferase 6 (PRMT6) Covalent Inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. datasheets.scbt.com [datasheets.scbt.com]
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